

Introduction: The Therapeutic Potential of Quinoline-4-Carbohydrazide Derivatives

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Compound of Interest

Compound Name: 2-(4-Tert-butylphenyl)quinoline-4-carbohydrazide

CAS No.: 524933-35-5

Cat. No.: B457731

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Quinoline-based compounds are a cornerstone of medicinal chemistry, with notable examples including the anti-malarial drug chloroquine and the kinase inhibitor cabozantinib. The quinoline-4-carbohydrazide scaffold, in particular, has emerged as a promising template for the development of novel anticancer agents. These molecules are typically synthesized through a multi-step process culminating in the reaction of a quinoline-4-carboxylate ester with hydrazine hydrate. The "2-aryl" substitution (in this case, 4-tert-butylphenyl) is a critical determinant of biological activity, influencing target specificity and potency.

Research has demonstrated that these derivatives can induce cancer cell death through multiple mechanisms, including the induction of apoptosis, generation of reactive oxygen species (ROS), and inhibition of key signaling pathways crucial for tumor growth and survival.

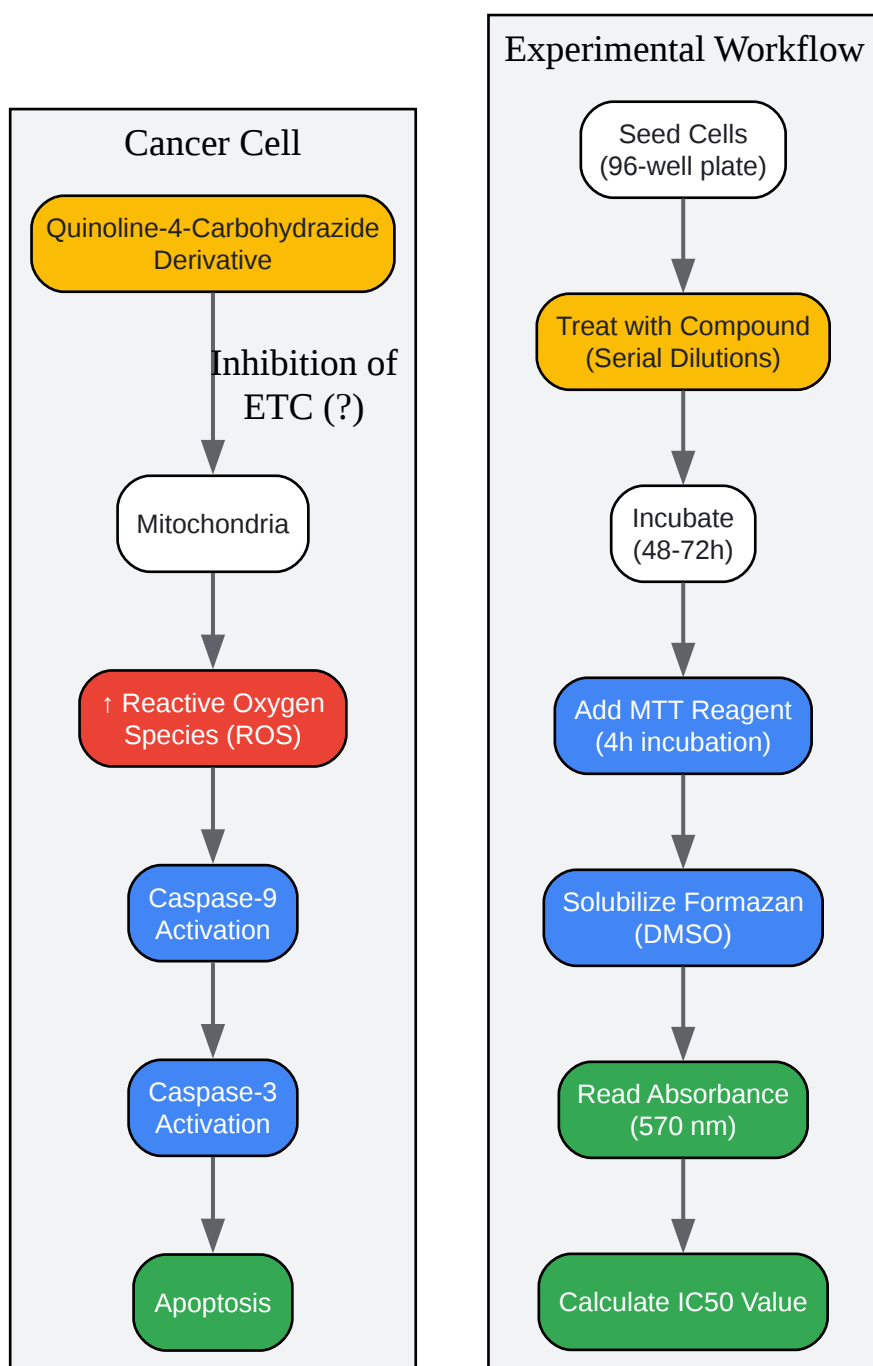
Proposed Mechanism of Action: A Multi-Faceted Approach

The anticancer effect of 2-aryl-quinoline-4-carbohydrazide derivatives is not attributed to a single mode of action but rather to a coordinated assault on cancer cell biology. Based on

studies of analogous compounds, a primary mechanism involves the induction of overwhelming oxidative stress.

The proposed signaling cascade is as follows:

- **Cellular Uptake:** The lipophilic nature of the compound allows it to penetrate the cell membrane.
- **ROS Generation:** Once inside, the compound may interfere with mitochondrial electron transport or other cellular redox processes, leading to a rapid increase in intracellular Reactive Oxygen Species (ROS).
- **Apoptosis Induction:** Elevated ROS levels trigger the intrinsic apoptotic pathway. This involves the activation of caspase-9 and caspase-3, which are key executioner enzymes that dismantle the cell, leading to programmed cell death (apoptosis).
- **Kinase Inhibition:** Certain quinoline derivatives have been shown to act as inhibitors of protein kinases, such as c-Met, which are often overactive in cancer and drive proliferation and metastasis.



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Caption: Workflow for determining compound cytotoxicity using the MTT assay.

Quantitative Data Summary

The following table summarizes representative IC50 values for various 2-aryl-quinoline-4-carbohydrazide derivatives against different cancer cell lines, as reported in the literature. This provides a benchmark for evaluating new analogs.

Compound Derivative (Substitution at position 2)	Cancer Cell Line	IC50 (μM)	Reference
4-Chlorophenyl	HepG2 (Liver)	3.11	
4-Chlorophenyl	MCF-7 (Breast)	2.56	
4-Methoxyphenyl	HepG2 (Liver)	3.45	
4-Methoxyphenyl	MCF-7 (Breast)	3.01	
Phenyl (unsubstituted)	HCT-116 (Colon)	8.32	
Phenyl (unsubstituted)	PC-3 (Prostate)	10.14	

Note: The IC50 values are highly dependent on the specific aryl substitution and the cell line being tested. The tert-butylphenyl group in the topic compound may confer different potency and selectivity.

Conclusion and Future Directions

The 2-aryl-quinoline-4-carbohydrazide scaffold is a versatile and potent platform for the development of novel anticancer agents. The protocols and data presented here provide a robust framework for the preclinical evaluation of new derivatives like **2-(4-Tert-butylphenyl)quinoline-4-carbohydrazide**. Future studies should focus on elucidating the precise molecular targets, exploring in vivo efficacy in animal models, and optimizing the structure to enhance potency and minimize off-target effects.

References

- Title: Synthesis, biological evaluation and molecular docking of new 2-aryl-quinoline-4-carbohydrazide derivatives as anticancer agents. Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]

- Title: Design, synthesis, and biological evaluation of novel quinoline-4-carbohydrazide derivatives as potential c-Met inhibitors. Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
- Title: Synthesis, characterization, and in vitro anticancer evaluation of new quinoline-4-carbohydrazide derivatives. Source: National Center for Biotechnology Information (NCBI) URL:[[Link](#)]
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